

Spectroscopic Analysis of N-methyl-2-Thiazolamine: A Technical Guide

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Compound of Interest

Compound Name: *N-methyl-2-Thiazolamine*

CAS No.: 6142-06-9

Cat. No.: B183934

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the expected spectroscopic data for the compound **N-methyl-2-thiazolamine**. Due to a lack of publicly available, experimentally verified spectra specifically for **N-methyl-2-thiazolamine**, this document presents predicted data based on the analysis of structurally similar compounds, including 2-amino-4-methylthiazole and 2-amino-5-methylthiazole. These predictions offer a valuable resource for the identification and characterization of this compound.

Spectroscopic Data Summary

The following tables summarize the predicted quantitative data for **N-methyl-2-thiazolamine** from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Table 1: Predicted ^1H NMR Spectroscopic Data for N-methyl-2-thiazolamine

Protons on Thiazole Ring	Predicted Chemical Shift (δ) ppm	Multiplicity
H-4	6.5 - 7.0	Doublet
H-5	6.0 - 6.5	Doublet
Protons on Methyl Group	Predicted Chemical Shift (δ) ppm	Multiplicity
N-CH ₃	2.8 - 3.2	Singlet
Proton on Amine	Predicted Chemical Shift (δ) ppm	Multiplicity
N-H	5.0 - 6.0	Broad Singlet

Table 2: Predicted ¹³C NMR Spectroscopic Data for N-methyl-2-thiazolamine

Carbon Atom	Predicted Chemical Shift (δ) ppm
C-2 (C=N)	165 - 170
C-4	135 - 140
C-5	105 - 110
N-CH ₃	30 - 35

Table 3: Predicted IR Absorption Bands for N-methyl-2-thiazolamine

Functional Group	Predicted Absorption Range (cm ⁻¹)	Intensity
N-H Stretch	3250 - 3400	Medium
C-H Stretch (aromatic)	3000 - 3100	Medium
C-H Stretch (aliphatic)	2850 - 2960	Medium
C=N Stretch (thiazole ring)	1620 - 1650	Strong
C=C Stretch (thiazole ring)	1500 - 1550	Medium
N-H Bend	1550 - 1620	Medium
C-N Stretch	1250 - 1350	Strong

Table 4: Predicted Mass Spectrometry Data for N-methyl-2-thiazolamine

Fragment	Predicted m/z	Comments
[M] ⁺	114	Molecular Ion
[M-CH ₃] ⁺	99	Loss of a methyl group
[M-HCN] ⁺	87	Loss of hydrogen cyanide from the ring
[C ₃ H ₃ NS] ⁺	85	Thiazole ring fragment
[CH ₃ N] ⁺	29	Methylamine fragment

Experimental Protocols

The following are detailed, generalized methodologies for obtaining the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:

- Dissolve 5-10 mg of **N-methyl-2-thiazolamine** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3 , or Dimethyl sulfoxide-d₆, DMSO-d₆).
- The choice of solvent is critical and should be one that dissolves the sample well and does not have signals that overlap with the analyte signals.
- Transfer the solution to a 5 mm NMR tube.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts to 0 ppm.
- ¹H NMR Spectroscopy:
 - The spectrum is typically acquired on a 400 or 500 MHz NMR spectrometer.
 - A standard pulse sequence, such as a simple pulse-acquire sequence, is used.
 - Key parameters to set include the spectral width (e.g., -2 to 12 ppm), the number of scans (typically 16 to 64 for good signal-to-noise), and the relaxation delay (e.g., 1-2 seconds).
- ¹³C NMR Spectroscopy:
 - The spectrum is acquired on the same spectrometer, typically at a frequency of 100 or 125 MHz.
 - A proton-decoupled pulse sequence is used to simplify the spectrum by removing C-H coupling, resulting in single lines for each unique carbon atom.
 - A larger number of scans (often several hundred to thousands) is required due to the low natural abundance of the ¹³C isotope.

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - This is a common and simple method for solid and liquid samples.

- Place a small amount of the **N-methyl-2-thiazolamine** sample directly onto the ATR crystal.
- Apply pressure using the instrument's pressure arm to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
 - A background spectrum of the empty ATR crystal is collected first and automatically subtracted from the sample spectrum.
 - The spectrum is typically scanned over the mid-infrared range (4000 to 400 cm^{-1}).
 - Multiple scans (e.g., 16 or 32) are averaged to improve the signal-to-noise ratio.

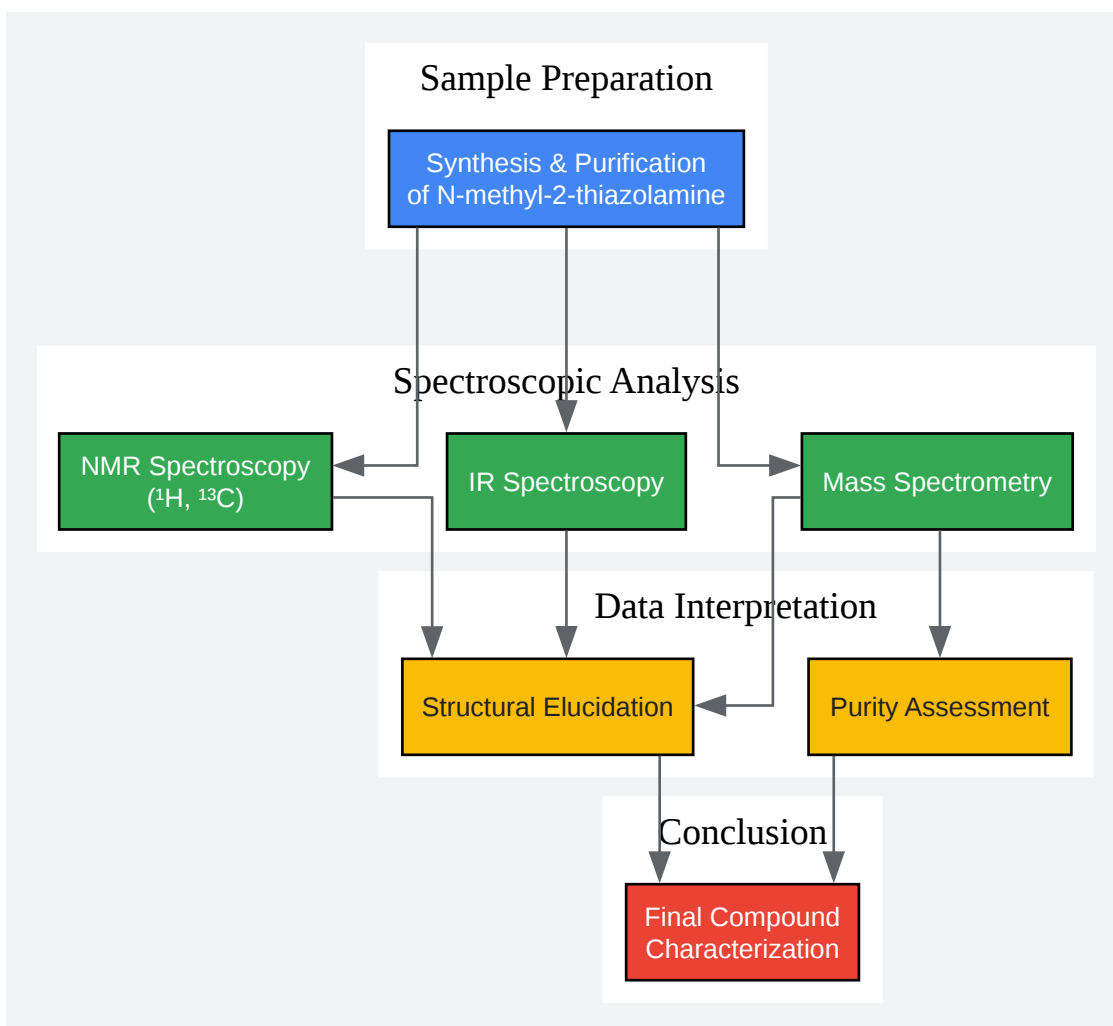
Mass Spectrometry (MS)

- Sample Introduction and Ionization:
 - The sample can be introduced into the mass spectrometer via direct infusion or coupled with a separation technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
 - For direct infusion, dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile).
 - Common ionization techniques for this type of molecule include Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.
- Data Acquisition:
 - The mass analyzer (e.g., quadrupole, time-of-flight) is set to scan a mass range appropriate for the expected molecular weight (e.g., m/z 50-300).
 - In EI, the electron energy is typically set to 70 eV to induce fragmentation.

- In ESI, the voltages on the capillary and cone are optimized to achieve stable ionization and transfer of the ions into the mass analyzer.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic characterization of a small molecule like **N-methyl-2-thiazolamine**.



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Caption: Workflow for the spectroscopic characterization of **N-methyl-2-thiazolamine**.

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